

Best practices for storing and handling NF864

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NF864

Cat. No.: B15138170

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Technical Support Center: NF864

This technical support center provides researchers, scientists, and drug development professionals with best practices for storing and handling **NF864**, a potent P2X1 receptor inhibitor. The following information is compiled to address common issues and questions that may arise during experimental procedures.

Frequently Asked Questions (FAQs)

Q1: What is **NF864** and what is its primary mechanism of action?

NF864 is a suramin analog that acts as a selective and potent antagonist for the P2X1 receptor. The P2X1 receptor is a ligand-gated ion channel activated by adenosine triphosphate (ATP). Upon ATP binding, the channel opens, leading to an influx of cations, primarily Ca^{2+} and Na^{+} . This influx depolarizes the cell membrane and triggers various downstream signaling pathways. **NF864** competitively blocks the binding of ATP to the P2X1 receptor, thereby inhibiting these downstream effects.^{[1][2]}

Q2: What are the general recommendations for storing powdered **NF864**?

For short-term storage, powdered **NF864** can be kept at room temperature. For long-term storage, it is recommended to store it at -20°C , ensuring it is sealed and protected from moisture. Always refer to the Certificate of Analysis provided by your supplier for specific storage recommendations.

Q3: How should I prepare a stock solution of **NF864**?

It is recommended to prepare a concentrated stock solution of **NF864** in a suitable solvent such as sterile, nuclease-free water or a buffer like PBS. Due to the limited information on its solubility, it is advisable to start with a small quantity to test its solubility in your chosen solvent. For similar compounds, ultrasonic warming can aid in dissolution.

Q4: What is the recommended storage condition for **NF864** stock solutions?

Once reconstituted, **NF864** stock solutions should be stored at -20°C for short-term storage (up to one month) and at -80°C for long-term storage (up to six months). It is advisable to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Inconsistent or no inhibitory effect of NF864	Degraded NF864: Improper storage of the powdered compound or stock solution can lead to degradation.	Ensure the powdered NF864 and stock solutions are stored at the recommended temperatures and protected from light and moisture. Prepare fresh stock solutions if degradation is suspected.
High ATP Concentration: As a competitive antagonist, high concentrations of the agonist (ATP) in your assay can outcompete NF864.	Optimize the ATP concentration in your experiment. Consider creating a dose-response curve for ATP to determine the EC50 and use a concentration appropriate for your experimental goals.	
Receptor Desensitization: P2X1 receptors are known to desensitize rapidly upon prolonged exposure to agonists.	Minimize the pre-incubation time with ATP before adding NF864. Ensure your experimental design accounts for the rapid kinetics of the P2X1 receptor.	
Precipitation of NF864 in solution	Low Solubility: The concentration of NF864 may have exceeded its solubility limit in the chosen solvent.	Try preparing a more dilute stock solution. Gentle warming or sonication may aid in dissolving the compound. Always ensure the solution is clear before use.
Incorrect Solvent: The chosen solvent may not be optimal for NF864.	Test the solubility in alternative solvents. For many suramin analogs, water or aqueous buffers are suitable.	

Quantitative Data Summary

Parameter	Recommendation	Notes
Storage of Powdered NF864 (Short-term)	Room Temperature	Keep in a tightly sealed container, protected from moisture.
Storage of Powdered NF864 (Long-term)	-20°C	Ensure the container is well-sealed.
Storage of Stock Solutions (Short-term)	-20°C	Aliquot to avoid freeze-thaw cycles. Stable for up to 1 month.
Storage of Stock Solutions (Long-term)	-80°C	Aliquot to avoid freeze-thaw cycles. Stable for up to 6 months.

Experimental Protocols

Protocol for Reconstitution of NF864

Materials:

- **NF864** powder
- Sterile, nuclease-free water or 1X Phosphate Buffered Saline (PBS)
- Sterile, polypropylene microcentrifuge tubes
- Vortex mixer
- Ultrasonic water bath (optional)

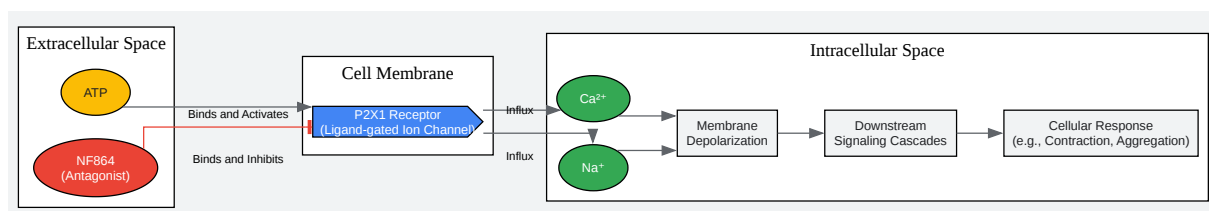
Procedure:

- Before opening, briefly centrifuge the vial of **NF864** powder to ensure all the powder is at the bottom.
- Determine the desired concentration of your stock solution (e.g., 10 mM).

- Calculate the volume of solvent required to achieve the desired concentration. The molecular weight of **NF864** is 1872.66 g/mol .
- In a sterile environment, add the calculated volume of sterile water or PBS to the vial of **NF864**.
- Cap the vial tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved.
- If the compound does not fully dissolve, gentle warming (to no more than 37°C) or sonication in an ultrasonic water bath for a few minutes may help.
- Once fully dissolved, aliquot the stock solution into single-use, sterile microcentrifuge tubes.
- Label the aliquots clearly with the compound name, concentration, and date of preparation.
- Store the aliquots at -20°C or -80°C as required.

Visualizations

P2X1 Receptor Signaling Pathway and Inhibition by NF864



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Caption: P2X1 receptor activation by ATP and inhibition by **NF864**.

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References

- 1. What are P2X1 receptor agonists and how do they work? [synapse.patsnap.com]
- 2. What are P2X1 receptor antagonists and how do they work? [synapse.patsnap.com]
- To cite this document: BenchChem. [Best practices for storing and handling NF864]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15138170#best-practices-for-storing-and-handling-nf864]

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